

Elemental analysis calculation for C₁₁H₁₃NO₂

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ethyl 3-(4-aminophenyl)acrylate

Cat. No.: B7820130

[Get Quote](#)

An In-Depth Technical Guide to the Elemental Analysis of C₁₁H₁₃NO₂

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the elemental analysis of the chemical formula C₁₁H₁₃NO₂, a molecular formula corresponding to several isomeric compounds, including 2'-Methylacetoacetanilide and p-Methylacetoacetanilide.^{[1][2][3]} As a Senior Application Scientist, this document moves beyond simple calculations to offer a comparative analysis of this foundational technique against other modern analytical methods, providing the in-depth, field-proven insights necessary for robust chemical characterization in a research and development setting.

The Foundational Role of Elemental Analysis

In the rigorous process of drug discovery and chemical synthesis, establishing the empirical and molecular formula of a novel compound is a critical first step. Elemental analysis provides the mass percentages of the constituent elements in a sample, serving as a primary validation of its purity and identity. This technique is a cornerstone of chemical analysis, offering a quantitative check that underpins all subsequent structural and functional studies.

Part 1: Theoretical Elemental Composition of $C_{11}H_{13}NO_2$

The theoretical elemental composition is the calculated percentage by mass of each element in a molecule. This calculation is the theoretical benchmark against which all experimental results are compared. The process involves using the atomic masses of the constituent elements.^[4]

Calculation Methodology

The calculation begins by determining the molecular weight of the compound from its formula ($C_{11}H_{13}NO_2$) and the standard atomic weights of each element: Carbon (C), Hydrogen (H), Nitrogen (N), and Oxygen (O).^{[5][6]}

- Sum the masses of all atoms in the molecule to find the total molecular weight (MW).
 - Atomic Mass of Carbon (C): ≈ 12.011 u^{[7][8][9][10]}
 - Atomic Mass of Hydrogen (H): ≈ 1.008 u^{[7][11][12][13]}
 - Atomic Mass of Nitrogen (N): ≈ 14.007 u^{[14][15][16]}
 - Atomic Mass of Oxygen (O): ≈ 15.999 u^{[17][18]}

$$\text{Molecular Weight (MW)} = (11 \times 12.011) + (13 \times 1.008) + (1 \times 14.007) + (2 \times 15.999) \text{ MW} = 132.121 + 13.104 + 14.007 + 31.998 = 191.23 \text{ g/mol} \text{ [2][3]}$$

- Calculate the mass percentage of each element. The formula for the mass percentage of an element is: $(\text{Total mass of element in formula} / \text{Total molecular weight}) \times 100\%$ ^[19]

Theoretical Composition Data

The calculated theoretical elemental composition for any isomer of $C_{11}H_{13}NO_2$ is summarized below. This data serves as the "gold standard" for experimental verification.

Element	Symbol	Atomic Count	Atomic Mass (u)	Total Mass (g/mol)	Mass Percentage (%)
Carbon	C	11	12.011	132.121	69.09%
Hydrogen	H	13	1.008	13.104	6.85%
Nitrogen	N	1	14.007	14.007	7.32%
Oxygen	O	2	15.999	31.998	16.73%
Total	C ₁₁ H ₁₃ NO ₂	191.23	100.00%		

Part 2: Experimental Verification via Combustion Analysis

The most common method for determining the elemental composition of organic compounds is combustion analysis, often performed using a dedicated CHN/O elemental analyzer. This technique offers high precision and is a self-validating system when calibrated with appropriate standards.

Causality Behind the Method: The Principle of Combustion Analysis

The trustworthiness of this protocol lies in its stoichiometric simplicity. A precisely weighed sample of the organic compound is combusted in a high-temperature furnace in the presence of excess oxygen. This process quantitatively converts all carbon to carbon dioxide (CO₂), all hydrogen to water (H₂O), and all nitrogen to nitrogen gas (N₂) or nitrogen oxides (which are subsequently reduced to N₂). Oxygen is typically determined separately by pyrolysis in an oxygen-free environment.

Standard Experimental Protocol for CHN Analysis

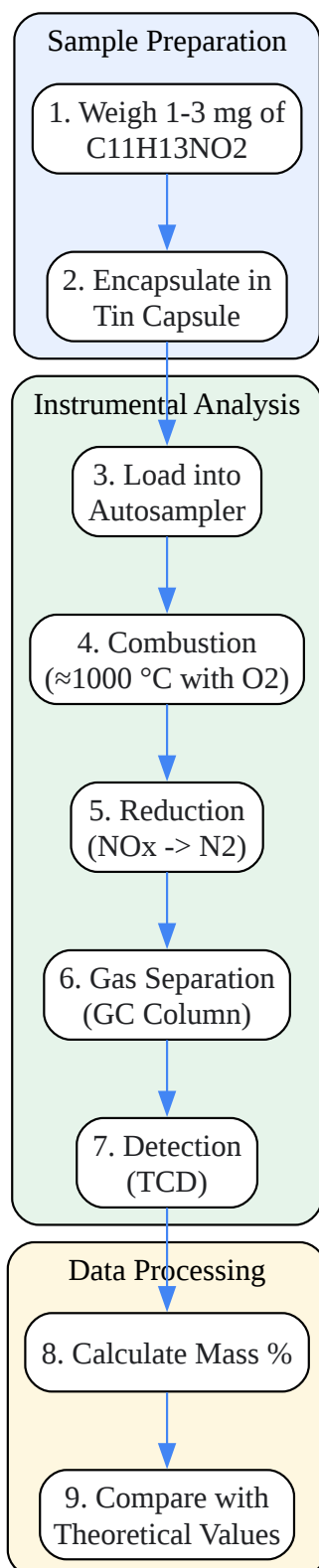
The following protocol outlines the steps for analyzing a sample of C₁₁H₁₃NO₂ using a modern elemental analyzer.

- Instrument Calibration:

- Calibrate the instrument using a certified organic standard with a known elemental composition (e.g., Acetanilide). This step is crucial for ensuring the accuracy of the detector responses.
- Run several blank samples (empty tin capsules) to establish the baseline and correct for any atmospheric or system contaminants.
- Sample Preparation:
 - Accurately weigh approximately 1-3 mg of the dried, homogeneous $C_{11}H_{13}NO_2$ sample into a small tin or silver capsule using a microbalance.
 - Record the mass to at least four decimal places.
 - Seal the capsule to encase the sample, ensuring no loss of material.
- Combustion and Gas Separation:
 - The sealed capsule is dropped into a high-temperature ($\approx 900-1000$ °C) combustion furnace.
 - A pulse of pure oxygen is injected, causing rapid and complete combustion.
 - The resulting gas mixture (CO_2 , H_2O , N_2 , and excess O_2) is swept by a helium carrier gas through a reduction furnace to convert nitrogen oxides to N_2 .
- Detection and Quantification:
 - The gas mixture passes through a series of traps and chromatographic columns to separate the individual components.
 - H_2O and CO_2 are typically separated by selective absorption traps or gas chromatography columns.
 - The concentration of each gas is measured by a thermal conductivity detector (TCD). The detector's signal is proportional to the concentration of the specific gas.
- Data Processing:

- The instrument's software integrates the detector signals and, using the sample's initial mass and the calibration data, calculates the mass percentages of C, H, and N.[20]

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for CHN combustion analysis.

Part 3: Comparative Guide to Compound Characterization

While elemental analysis confirms the elemental ratios, it provides no information about molecular structure, connectivity, or functional groups. For complete characterization, it must be used in concert with other spectroscopic techniques.

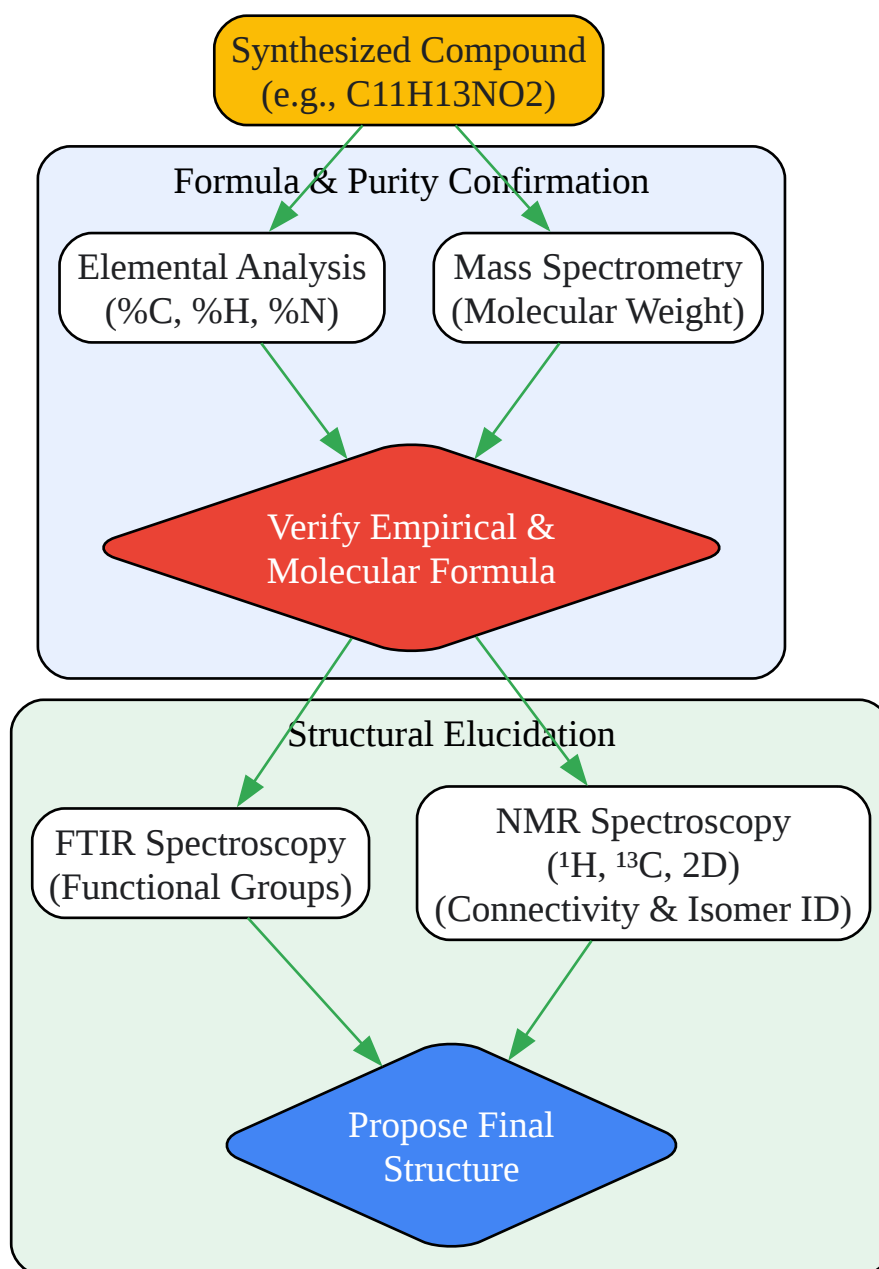
Data Comparison Across Analytical Techniques

The following table compares the information derived from elemental analysis with that from other key analytical methods for a compound like $C_{11}H_{13}NO_2$.

Technique	Information Provided	Strengths	Limitations
Elemental Analysis	Provides the mass percentage of each element; used to determine the empirical formula.	Highly accurate and precise for elemental composition; confirms purity.	Provides no structural information (connectivity, isomers, functional groups).
Mass Spectrometry (MS)	Measures the mass-to-charge ratio (m/z), providing the molecular weight and fragmentation patterns.	Determines the precise molecular weight, confirming the molecular formula. Fragmentation can suggest structural motifs.	Isomers often cannot be distinguished. Does not directly quantify elemental composition.
NMR Spectroscopy (^1H , ^{13}C)	Reveals the chemical environment and connectivity of Hydrogen and Carbon atoms.	The definitive technique for determining the precise 3D structure and connectivity of a molecule. Distinguishes between isomers.	Requires a relatively pure sample; can be less sensitive than MS.
FTIR Spectroscopy	Identifies the presence of specific functional groups (e.g., C=O, N-H, C-H).	Fast and simple method to confirm the presence or absence of key functional groups.	Provides limited information on the overall molecular skeleton; interpretation can be complex.

Integrated Analytical Workflow for Novel Compound Characterization

A robust workflow for characterizing a new chemical entity (NCE) integrates these techniques to build a complete picture of the molecule, from its elemental makeup to its final structure.



[Click to download full resolution via product page](#)

Caption: Integrated workflow for compound characterization.

Conclusion

The elemental analysis of C₁₁H₁₃NO₂ provides a precise and indispensable quantitative measure of its elemental composition. While it cannot distinguish between isomers, its data—a theoretical composition of 69.09% C, 6.85% H, 7.32% N, and 16.73% O—serves as the

fundamental baseline for purity assessment. When integrated with spectroscopic methods like MS, NMR, and FTIR, it forms a comprehensive analytical workflow that enables researchers to confidently move from a simple molecular formula to a fully elucidated chemical structure, a critical process in all areas of chemical and pharmaceutical development.

References

- Quora. (2016). What is the atomic mass of hydrogen?[[Link](#)]
- Nondestructive Evaluation Physics. Atomic Number and Mass Numbers. [[Link](#)]
- PrepMate. What is the atomic mass of nitrogen in grams per mole?[[Link](#)]
- Testbook. [Solved] What is the Atomic Mass of Hydrogen?[[Link](#)]
- Testbook. [Solved] What is the atomic mass of carbon?[[Link](#)]
- Quora. (2019). What is the mass of a nitrogen atom in kg?[[Link](#)]
- CK-12 Foundation. Flexi answers - What is the atomic mass of hydrogen?[[Link](#)]
- CK-12 Foundation. Flexi answers - What is carbon's atomic mass?[[Link](#)]
- Wikipedia. Carbon-12. [[Link](#)]
- PubChem. Atomic Mass | Periodic Table of Elements. [[Link](#)]
- BYJU'S. Atomic Mass of First 30 Elements. [[Link](#)]
- IUPAC Commission on Isotopic Abundances and Atomic Weights. Nitrogen. [[Link](#)]
- YouTube. (2022). How to Find the Mass of One Atom of Oxygen (O). [[Link](#)]
- Royal Society of Chemistry. Carbon - Element information, properties and uses | Periodic Table. [[Link](#)]
- YouTube. (2022). How to Find the Mass of One Atom of Nitrogen (N). [[Link](#)]
- CK-12 Foundation. Flexi answers - What is the molar mass of O₂?[[Link](#)]

- YouTube. (2022). How to Find the Mass of One Atom of Carbon (C). [[Link](#)]
- Physical Measurement Laboratory. Atomic Weights and Isotopic Compositions for Oxygen. [[Link](#)]
- PubChem. 2'-Methylacetoacetanilide | C₁₁H₁₃NO₂ | CID 7154. [[Link](#)]
- Reddit. (2015). Oxygen's average atomic mass is 15.999 AMU but all of its stable isotopes are 16 and higher. Why is the average lower than 16? [[Link](#)]
- Study.com. (2021). How to Perform an Elemental Analysis of Binary Compounds | Chemistry. [[Link](#)]
- PubChem. N-(4-Acetylphenyl)-N-methylacetamide | C₁₁H₁₃NO₂ | CID 11480943. [[Link](#)]
- StudySmarter. (2022). Elemental Analysis: Methods & Examples. [[Link](#)]
- University of Wisconsin-Madison. Stoichiometry: Elemental Analysis. [[Link](#)]
- MolForge. p-Methylacetoacetanilide (CID 17015) - Molecular Properties & Analysis. [[Link](#)]
- MOLBASE. C₁₁H₁₃NO₂ - Molecular Formula. [[Link](#)]
- MolForge. 2'-Methylacetoacetanilide - Molecular Properties. [[Link](#)]
- University of Sheffield. Elemental Analysis tool. [[Link](#)]
- Chemistry LibreTexts. (2022). 3.2: Determining Empirical and Molecular Formulas. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2'-Methylacetoacetanilide | C₁₁H₁₃NO₂ | CID 7154 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. molforge.ai [molforge.ai]
- 3. molforge.ai [molforge.ai]
- 4. How to Perform an Elemental Analysis of Binary Compounds | Chemistry | Study.com [study.com]
- 5. Atomic Mass | Periodic Table of Elements - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. byjus.com [byjus.com]
- 7. Nondestructive Evaluation Physics : Atomic Elements [nde-ed.org]
- 8. testbook.com [testbook.com]
- 9. ck12.org [ck12.org]
- 10. Carbon - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 11. quora.com [quora.com]
- 12. testbook.com [testbook.com]
- 13. ck12.org [ck12.org]
- 14. proprep.com [proprep.com]
- 15. quora.com [quora.com]
- 16. Atomic Weight of Nitrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 17. echemi.com [echemi.com]
- 18. Atomic Weights and Isotopic Compositions for Oxygen [physics.nist.gov]
- 19. chem.libretexts.org [chem.libretexts.org]
- 20. studysmarter.co.uk [studysmarter.co.uk]
- To cite this document: BenchChem. [Elemental analysis calculation for C₁₁H₁₃NO₂]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7820130/docs#elemental-analysis-calculation-for-c11h13no2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)